

# handling and storage recommendations for tribenzylamine

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## Compound of Interest

Compound Name: Tribenzylamine

Cat. No.: B1683019

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## Technical Support Center: Tribenzylamine

This guide provides detailed handling and storage recommendations for **tribenzylamine** (CAS No. 620-40-6) to ensure the safety of laboratory personnel and the integrity of the product.

## Frequently Asked Questions (FAQs)

Q1: What is **tribenzylamine** and what are its primary hazards?

A1: **Tribenzylamine** is a white to light cream powder with a slight amine odor.[1] It is a symmetrical tertiary amine used in organic synthesis and as a catalyst.[2][3] The primary hazards associated with **tribenzylamine** are:

- Skin irritation[1][4][5][6]
- Serious eye irritation[1][4][5][6]
- May cause respiratory irritation[1][4][5][6]
- Harmful if swallowed[4][6][7]
- May cause an allergic skin reaction[2]

Q2: What are the proper storage conditions for **tribenzylamine**?

A2: **Tribenzylamine** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][4][5] It is stable under normal temperatures and pressures.[1] Some sources recommend storing it under an inert gas as it is sensitive to carbon dioxide.[5] It is also advised to store it away from incompatible substances.[1][4]

Q3: What personal protective equipment (PPE) is required when handling **tribenzylamine**?

A3: When handling **tribenzylamine**, it is essential to use appropriate personal protective equipment to avoid contact. This includes:

- Eye/face protection: Wear safety glasses with side-shields or goggles.[1][5]
- Skin protection: Wear chemical-resistant gloves and a lab coat.[1][2][5]
- Respiratory protection: If dust formation is likely, use a NIOSH-approved respirator.[8]
- Hand protection: Wash hands thoroughly after handling.[1][5][6]

Q4: What should I do in case of accidental exposure to **tribenzylamine**?

A4: Immediate action is crucial in case of accidental exposure. Follow these first-aid measures:

- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][4]
- After skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice.[1][4][5]
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[1][4][5]
- After ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][5][7]

Q5: How should I handle a spill of **tribenzylamine**?

A5: In the event of a spill, use personal protective equipment and avoid dust formation.<sup>[5]</sup> Sweep up the spilled solid and place it in a suitable, closed container for disposal.<sup>[4][5]</sup> Ensure the area is well-ventilated.<sup>[5]</sup> Do not let the chemical enter drains.<sup>[4][5]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Material has discolored or clumped	Improper storage (exposure to moisture or air)	Ensure the container is tightly sealed and stored in a dry environment. <sup>[1][5]</sup> Consider storing under an inert gas. <sup>[5]</sup>
Inconsistent experimental results	Impurities in the material	The purity of tribenzylamine can be checked by its melting point. It can be purified by crystallization from absolute ethanol or petroleum ether. <sup>[3]</sup>
Skin or eye irritation during handling	Inadequate personal protective equipment (PPE)	Always wear appropriate PPE, including gloves and safety glasses. <sup>[1][5]</sup> Handle the material in a well-ventilated area or a fume hood to avoid inhaling dust. <sup>[1][5]</sup>

## Quantitative Data Summary

Property	Value	Source(s)
Appearance	White to light cream powder	<sup>[1]</sup>
Molecular Formula	C <sub>21</sub> H <sub>21</sub> N	<sup>[1][4]</sup>
CAS Number	620-40-6	<sup>[1][4][5]</sup>
Melting Point	90 - 94 °C	<sup>[3][6]</sup>
Water Solubility	Insoluble	<sup>[1][2]</sup>
Storage Temperature	Ambient temperatures, below +30°C	<sup>[1][3]</sup>

## Experimental Protocols

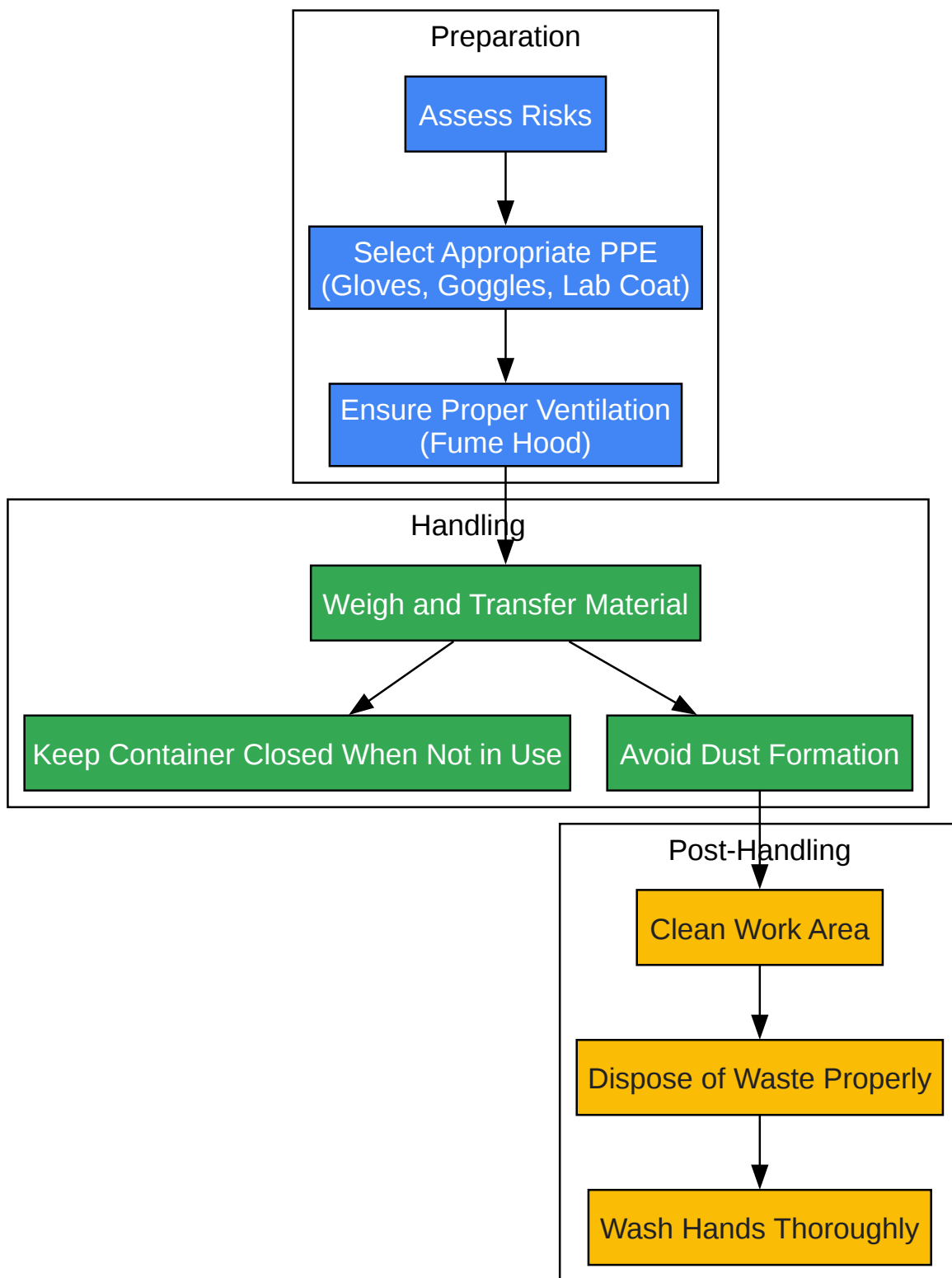
### Purification by Crystallization

To ensure the purity of **tribenzylamine** for sensitive experiments, recrystallization can be performed.

#### Methodology:

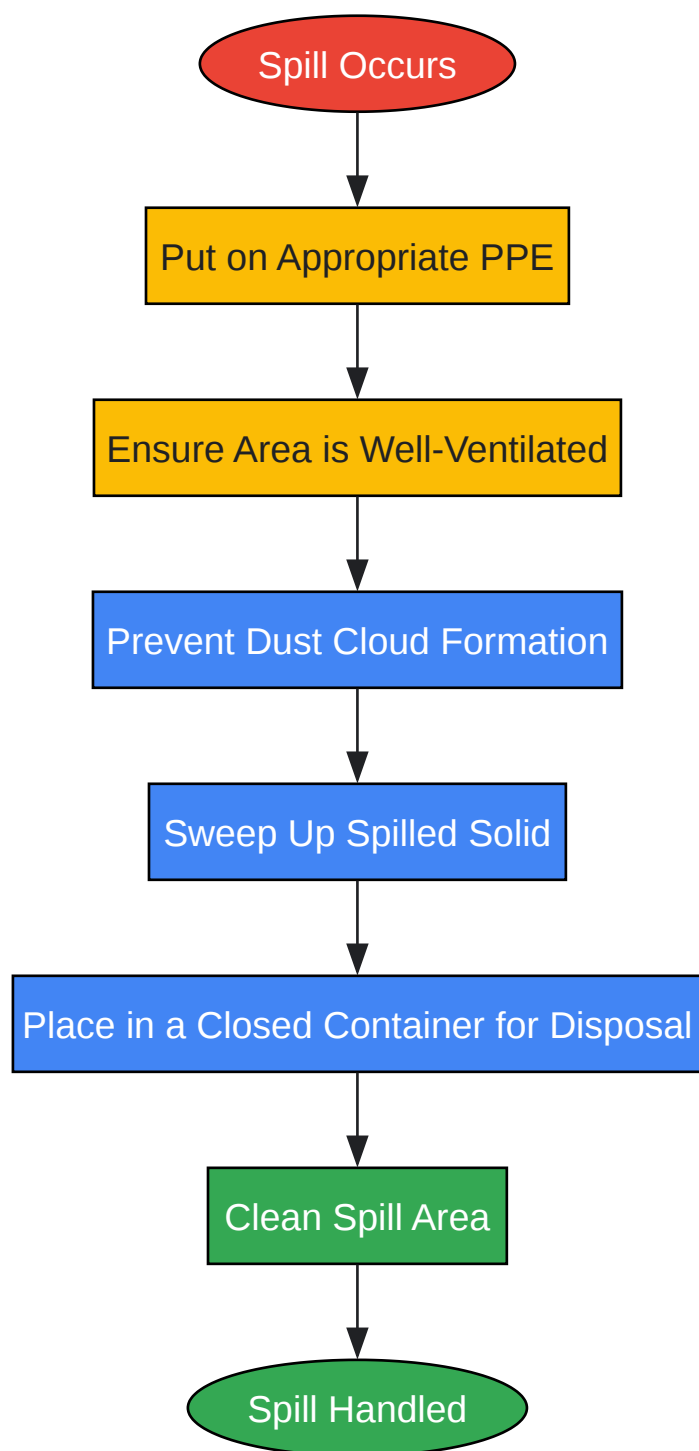
- Dissolve the **tribenzylamine** in a minimum amount of hot absolute ethanol or petroleum ether.<sup>[3]</sup>
- Allow the solution to cool slowly to room temperature to form crystals.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals in a vacuum oven over  $P_2O_5$  at room temperature.<sup>[3]</sup>

## Visual Diagrams



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Safe Handling Workflow for **Tribenzylamine**.



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***Tribenzylamine*** Spill Response Protocol.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)